

An In-depth Technical Guide to Ethyl 4-fluoro-2-methoxybenzoate

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Compound of Interest

Compound Name: Ethyl 4-fluoro-2-methoxybenzoate

CAS No.: 167758-90-9

Cat. No.: B6321288

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CAS Number: 167758-90-9

A Core Intermediate for Advanced Research and Development

This technical guide provides a comprehensive overview of **Ethyl 4-fluoro-2-methoxybenzoate**, a key chemical intermediate for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis. This document delves into its chemical and physical properties, outlines a detailed synthesis protocol, explores its applications, and provides essential safety and handling information.

Registry Data and Chemical Properties

Ethyl 4-fluoro-2-methoxybenzoate is a substituted aromatic ester with a unique combination of functional groups that make it a valuable building block in organic synthesis. The presence of a fluorine atom, a methoxy group, and an ethyl ester on the benzene ring provides multiple reaction sites for molecular elaboration.

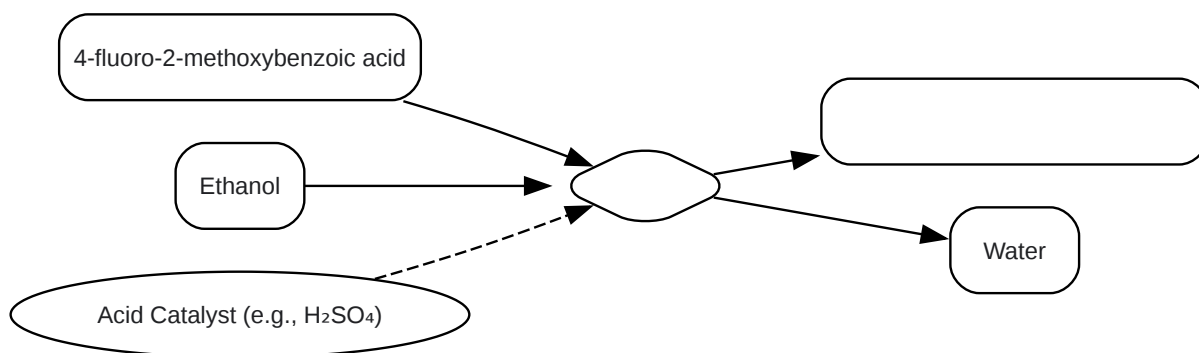
Table 1: Key Registry and Chemical Property Data

Property	Value	Source
CAS Number	167758-90-9	[1]
Molecular Formula	C ₁₀ H ₁₁ FO ₃	[2]
Molecular Weight	198.19 g/mol	[3]
IUPAC Name	ethyl 4-fluoro-2-methoxybenzoate	
Canonical SMILES	CCOC(=O)C1=C(C=C(C=C1)F)OC	[3]
InChI Key	RLCFHMSCTWXLTQ-UHFFFAOYSA-N	[2]
Appearance	Colorless to pale yellow liquid or white crystalline solid	[4]
Purity	Typically ≥95%	[3]

Synthesis of Ethyl 4-fluoro-2-methoxybenzoate

The primary route for the synthesis of **Ethyl 4-fluoro-2-methoxybenzoate** is the Fischer esterification of 4-fluoro-2-methoxybenzoic acid with ethanol in the presence of an acid catalyst. This method is a well-established and reliable process for the preparation of esters.[5][6][7][8]

Diagram 1: Fischer Esterification of 4-fluoro-2-methoxybenzoic acid



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Caption: Synthesis of **Ethyl 4-fluoro-2-methoxybenzoate** via Fischer Esterification.

Experimental Protocol: Fischer Esterification

This protocol describes a standard laboratory procedure for the synthesis of **Ethyl 4-fluoro-2-methoxybenzoate**.

Materials:

- 4-fluoro-2-methoxybenzoic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethyl acetate
- Standard laboratory glassware for reflux and extraction

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-fluoro-2-methoxybenzoic acid (1.0 equivalent) in an excess of anhydrous ethanol (e.g., 10-20 equivalents).
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents) to the solution.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for several hours (typically 4-8 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Quenching:** Slowly pour the reaction mixture into a beaker containing a saturated solution of sodium bicarbonate to neutralize the acidic catalyst.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with ethyl acetate.
- **Washing:** Wash the organic layer sequentially with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **Ethyl 4-fluoro-2-methoxybenzoate**.
- **Purification:** If necessary, the crude product can be purified by column chromatography on silica gel.

Applications in Drug Discovery and Medicinal Chemistry

Substituted benzoates, particularly those containing fluorine and methoxy groups, are important scaffolds in medicinal chemistry. The fluorine atom can enhance metabolic stability, binding affinity, and other pharmacokinetic properties of a drug molecule.^{[4][8]} The methoxy group can also influence the electronic and steric properties of the molecule, impacting its biological activity.

While specific applications for **Ethyl 4-fluoro-2-methoxybenzoate** are not extensively documented in publicly available literature, its structural motifs are present in various pharmacologically active compounds. It serves as a valuable starting material for the synthesis of more complex molecules with potential therapeutic applications in areas such as:

- **Oncology:** As a precursor for the synthesis of kinase inhibitors and other anti-cancer agents.
- **Inflammation:** In the development of novel anti-inflammatory drugs.
- **Infectious Diseases:** As a building block for new antibacterial and antiviral compounds.

The reactivity of the ester group allows for further modifications, such as hydrolysis to the corresponding carboxylic acid, amidation to form amides, or reduction to the alcohol, providing access to a diverse range of derivatives for structure-activity relationship (SAR) studies.

Spectroscopic Data (Predicted)

While experimental spectra for **Ethyl 4-fluoro-2-methoxybenzoate** are not readily available in public databases, the following are predicted spectroscopic characteristics based on the analysis of similar compounds.

¹H NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons: Three signals in the aromatic region (approx. 6.7-7.9 ppm), exhibiting coupling patterns consistent with a 1,2,4-trisubstituted benzene ring. The fluorine atom will cause additional splitting (coupling) of the adjacent proton signals.
- Ethyl Group Protons: A quartet (CH₂) at approximately 4.3-4.4 ppm and a triplet (CH₃) at approximately 1.3-1.4 ppm.
- Methoxy Group Protons: A singlet at approximately 3.8-3.9 ppm.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):

- Carbonyl Carbon: A signal around 165-170 ppm.
- Aromatic Carbons: Six signals in the aromatic region (approx. 100-165 ppm). The carbon attached to the fluorine will show a large C-F coupling constant.
- Ethyl Group Carbons: Two signals, one for the CH₂ group (approx. 60-62 ppm) and one for the CH₃ group (approx. 14-15 ppm).
- Methoxy Group Carbon: A signal around 55-56 ppm.

IR (Infrared) Spectroscopy:

- C=O Stretch (Ester): A strong absorption band around 1710-1730 cm⁻¹.
- C-O Stretch (Ester and Ether): Absorption bands in the region of 1100-1300 cm⁻¹.

- Aromatic C=C Stretch: Bands in the region of 1450-1600 cm^{-1} .
- C-F Stretch: An absorption band in the region of 1000-1400 cm^{-1} .
- C-H Stretch (Aromatic and Aliphatic): Bands in the region of 2850-3100 cm^{-1} .^[9]

Mass Spectrometry (MS):

- Molecular Ion (M^+): A peak at $m/z = 198$.
- Fragmentation Pattern: Expected fragmentation would involve the loss of the ethoxy group ($-\text{OCH}_2\text{CH}_3$, $m/z = 45$) and the ethyl group ($-\text{CH}_2\text{CH}_3$, $m/z = 29$), as well as characteristic fragmentation of the aromatic ring.^[5]

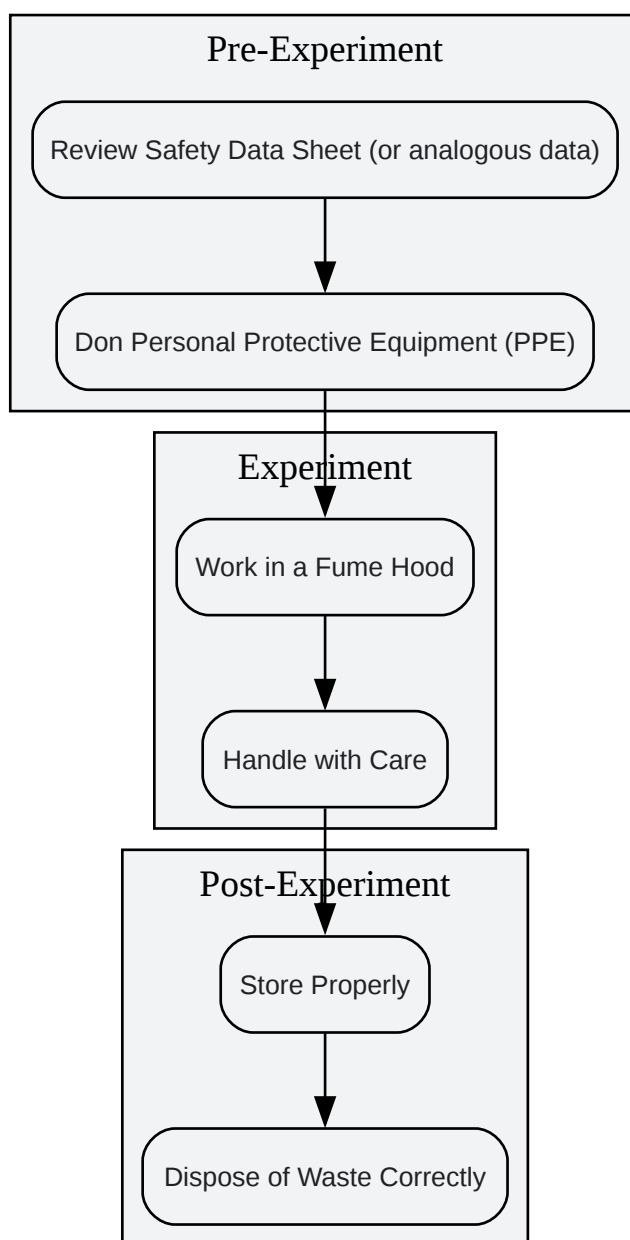
Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **Ethyl 4-fluoro-2-methoxybenzoate** is not widely available, general safety precautions for handling similar aromatic esters should be followed. Based on data for related compounds, it should be handled with care in a well-ventilated area, and personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn.^{[10][11][12][13][14][15]}

Table 2: General Safety and Handling Recommendations

Precaution	Recommendation
Eye Contact	May cause eye irritation. In case of contact, immediately flush eyes with plenty of water for at least 15 minutes.[10]
Skin Contact	May cause skin irritation. In case of contact, wash skin with soap and water.[10]
Inhalation	May be harmful if inhaled. Move to fresh air.
Ingestion	May be harmful if swallowed.
Storage	Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[11]
Disposal	Dispose of in accordance with local, state, and federal regulations.

Diagram 2: Laboratory Safety Workflow



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Caption: A standard workflow for the safe handling of laboratory chemicals.

Conclusion

Ethyl 4-fluoro-2-methoxybenzoate is a valuable and versatile intermediate in organic synthesis, particularly for applications in drug discovery and medicinal chemistry. Its unique substitution pattern offers multiple avenues for the creation of novel and complex molecules.

While detailed public data on this specific compound is somewhat limited, this guide provides a solid foundation of its known properties, a reliable synthesis protocol, and important safety considerations based on analogous compounds. As research in fluorinated pharmaceuticals continues to expand, the importance of building blocks like **Ethyl 4-fluoro-2-methoxybenzoate** is expected to grow.

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